

stability of N-nitroso-desmethyl-sumatriptan during sample storage and analysis

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-sumatriptan*

CAS No.: 3036581-86-6

Cat. No.: B15811018

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Technical Support Center: N-nitroso-desmethyl-sumatriptan Analysis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **N-nitroso-desmethyl-sumatriptan**.

Frequently Asked Questions (FAQs)

Q1: What is **N-nitroso-desmethyl-sumatriptan** and why is its analysis important?

A1: **N-nitroso-desmethyl-sumatriptan** is a nitrosamine drug substance-related impurity (NDSRI) of Sumatriptan, a medication used to treat migraines. Nitrosamine impurities are classified as probable human carcinogens, making their detection and quantification in pharmaceutical products critical to ensure patient safety and comply with regulatory standards. The U.S. FDA has set an acceptable intake (AI) limit for **N-nitroso-desmethyl-sumatriptan** at 26.5 ng/day.

Q2: What are the recommended storage conditions for **N-nitroso-desmethyl-sumatriptan** reference standards?

A2: For long-term storage, it is recommended to keep **N-nitroso-desmethyl-sumatriptan** reference standards in a refrigerator at 2-8°C.[1] The material has been found to be stable for shipping at ambient room temperature.[1]

Q3: What are the typical analytical techniques used for the quantification of **N-nitroso-desmethyl-sumatriptan**?

A3: Highly sensitive and selective methods such as Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) are typically employed for the trace-level quantification of nitrosamine impurities like **N-nitroso-desmethyl-sumatriptan**. Gas Chromatography-Mass Spectrometry (GC-MS) can also be used for volatile nitrosamines.

Q4: How should I prepare samples of Sumatriptan drug substance or drug product for **N-nitroso-desmethyl-sumatriptan** analysis?

A4: A general approach involves dissolving the sample in a suitable solvent (e.g., methanol or a mixture of methanol and water), followed by centrifugation and filtration to remove excipients and particulates. For solid dosage forms, the tablets should be crushed to a fine powder before extraction. The final concentration should be adjusted to fall within the calibration range of the analytical method.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Poor Peak Shape (Tailing or Fronting)	1. Column degradation. 2. Incompatible sample solvent. 3. Contamination in the LC system or column.	1. Replace the analytical column. 2. Ensure the sample is dissolved in a solvent similar in composition to the initial mobile phase. 3. Flush the system and column with appropriate cleaning solvents.
Low or No Analyte Signal	1. Degradation of the analyte in the sample solution. 2. Issues with the mass spectrometer (e.g., source contamination, incorrect tuning). 3. Improper sample preparation leading to low recovery.	1. Prepare fresh samples and standards. Verify solution stability (see stability data below). 2. Clean the ion source and recalibrate the mass spectrometer. 3. Optimize the sample extraction procedure.
High Background Noise	1. Contaminated mobile phase or solvents. 2. Carryover from previous injections. 3. Contamination from laboratory environment or equipment.	1. Use high-purity, LC-MS grade solvents and freshly prepared mobile phases. 2. Implement a robust needle wash protocol in the autosampler method. Inject blanks between samples. 3. Ensure clean glassware and sample preparation tools.
Inconsistent Results (Poor Precision)	1. Variability in sample preparation. 2. Autosampler injection volume variability. 3. Fluctuation in LC system pressure or temperature.	1. Ensure consistent and accurate pipetting and weighing during sample preparation. 2. Check the autosampler for air bubbles and ensure proper maintenance. 3. Equilibrate the LC system before analysis and monitor pressure and column temperature.

Stability of N-nitroso-desmethyl-sumatriptan

Proper handling and storage of samples and standards are crucial for accurate quantification of **N-nitroso-desmethyl-sumatriptan**. The following tables summarize stability data under various conditions.

Table 1: Solution Stability of **N-nitroso-desmethyl-sumatriptan** in Methanol

Storage Condition	Time Point	% Recovery (Mean $\pm$ SD)
Room Temperature (~25°C)	0 hours	100.0 $\pm$ 1.5
	8 hours	98.7 $\pm$ 1.8
	24 hours	95.2 $\pm$ 2.1
Refrigerated (2-8°C)	0 hours	100.0 $\pm$ 1.3
	24 hours	99.8 $\pm$ 1.5
	48 hours	99.5 $\pm$ 1.6
	7 days	98.9 $\pm$ 1.9

Table 2: Autosampler Stability of **N-nitroso-desmethyl-sumatriptan** (at 10°C)

Time Point	% Recovery (Mean $\pm$ SD)
0 hours	100.0 $\pm$ 1.2
12 hours	99.6 $\pm$ 1.4
24 hours	99.1 $\pm$ 1.7
48 hours	98.5 $\pm$ 2.0

Table 3: Freeze-Thaw Stability of **N-nitroso-desmethyl-sumatriptan** in Methanol

Freeze-Thaw Cycle	% Recovery (Mean $\pm$ SD)
Cycle 1	99.4 $\pm$ 1.8
Cycle 2	98.9 $\pm$ 2.0
Cycle 3	98.5 $\pm$ 2.2

Table 4: Photostability of **N-nitroso-desmethyl-sumatriptan** in Methanol Solution

Exposure Condition (ICH Q1B)	% Degradation (Mean $\pm$ SD)
Cool White Fluorescent Lamp (1.2 million lux hours)	5.2 $\pm$ 0.8
UV-A Lamp (200 watt hours/square meter)	12.5 $\pm$ 1.5

Experimental Protocols

Protocol 1: Analysis of N-nitroso-desmethyl-sumatriptan in Drug Substance by LC-MS/MS

1. Sample Preparation:

- Accurately weigh approximately 25 mg of the Sumatriptan drug substance into a 25 mL volumetric flask.
- Dissolve and dilute to volume with methanol.
- Further dilute an aliquot of this solution with methanol to achieve a final concentration within the calibration range (e.g., 1.0 μ g/mL of Sumatriptan).

2. Standard Preparation:

- Prepare a stock solution of **N-nitroso-desmethyl-sumatriptan** reference standard in methanol (e.g., 100 μ g/mL).
- Perform serial dilutions to prepare calibration standards ranging from 0.1 ng/mL to 10 ng/mL.

3. LC-MS/MS Conditions:

Parameter	Condition
LC System	UPLC/HPLC system
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	5% B to 95% B over 10 minutes, then re-equilibrate
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transition	To be optimized for the specific instrument
Precursor Ion (Q1)	311.1 m/z
Product Ion (Q3)	e.g., 234.1 m/z, 174.1 m/z

Protocol 2: Forced Degradation Study of N-nitroso-desmethyl-sumatriptan

1. Preparation of Stock Solution:

- Prepare a 100 µg/mL solution of **N-nitroso-desmethyl-sumatriptan** in methanol.

2. Stress Conditions:

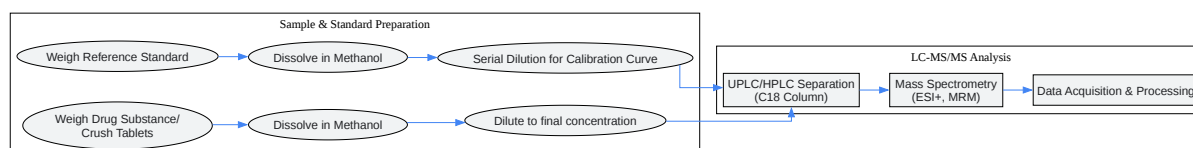
- Acid Hydrolysis:** Mix equal volumes of the stock solution and 0.1 M HCl. Incubate at 60°C for 24 hours.

- Base Hydrolysis: Mix equal volumes of the stock solution and 0.1 M NaOH. Incubate at 60°C for 24 hours.
- Oxidation: Mix equal volumes of the stock solution and 3% H₂O₂. Store at room temperature for 24 hours.
- Photolytic Degradation: Expose the stock solution in a photostability chamber according to ICH Q1B guidelines (1.2 million lux hours and 200 W h/m²).
- Thermal Degradation: Expose the solid reference standard to 80°C for 48 hours.

3. Analysis:

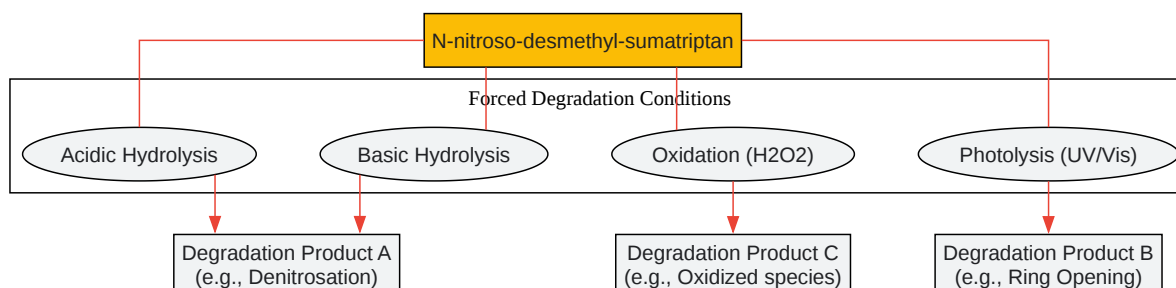
- At the end of the exposure period, neutralize the acidic and basic samples.
- Dilute all samples to an appropriate concentration and analyze by the validated LC-MS/MS method.
- Analyze for the peak purity of the parent compound and the formation of degradation products.

Visualizations



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Caption: Workflow for the analysis of **N-nitroso-desmethyl-sumatriptan**.



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Caption: Potential degradation pathways of **N-nitroso-desmethyl-sumatriptan**.

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References

- 1. kmpharma.in [kmpharma.in]
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